

Spectroscopic Data of 2-Bromo-4-vinylpyridine: A Predictive Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-4-vinylpyridine

CAS No.: 697300-78-0

Cat. No.: B1341823

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Introduction

2-Bromo-4-vinylpyridine is a substituted pyridine derivative of significant interest in synthetic chemistry, particularly in the development of novel polymers and as a versatile building block in the synthesis of complex organic molecules for the pharmaceutical and materials science sectors.^[1] Its bifunctional nature, featuring a reactive vinyl group amenable to polymerization and addition reactions, and a bromo-substituted pyridine ring that can participate in various cross-coupling reactions, makes it a valuable synthetic intermediate.

This technical guide provides a comprehensive overview of the predicted spectroscopic characteristics of **2-Bromo-4-vinylpyridine**. As a compound that is not extensively characterized in publicly available literature, this document leverages established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) to forecast its spectral data. This predictive analysis is grounded in the experimental data of structurally analogous compounds, namely 2-bromopyridine, 4-vinylpyridine, and 2-bromo-4-methylpyridine. The insights provided herein are intended to guide researchers in the identification, characterization, and quality control of **2-Bromo-4-vinylpyridine** in a laboratory setting.

Molecular Structure and Predicted Spectroscopic Features

The molecular structure of **2-Bromo-4-vinylpyridine** forms the basis for all predicted spectroscopic data. The interplay of the electron-withdrawing bromine atom at the 2-position, the conjugated vinyl group at the 4-position, and the inherent electronic properties of the pyridine ring dictates the chemical environment of each atom and bond, resulting in a unique spectroscopic fingerprint.

Figure 1: Molecular Structure of **2-Bromo-4-vinylpyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^1H and ^{13}C NMR spectra of **2-Bromo-4-vinylpyridine** are based on the additive effects of the bromo and vinyl substituents on the pyridine ring, with reference to data from 2-bromopyridine, 4-vinylpyridine, and 2-bromo-4-methylpyridine.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Predicted ^1H NMR Data (400 MHz, CDCl_3)

The proton NMR spectrum is expected to show signals for the three aromatic protons and the three protons of the vinyl group. The chemical shifts are influenced by the electron-withdrawing nature of the bromine atom and the nitrogen atom, and the electron-donating/conjugating effect of the vinyl group.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-6	~8.40	Doublet (d)	~5.0
H-3	~7.50	Singlet (s) or narrow doublet	< 1.0
H-5	~7.25	Doublet of doublets (dd)	~5.0, 1.5
H-vinyl (α)	~6.70	Doublet of doublets (dd)	~17.5, 10.8
H-vinyl (β , trans)	~6.25	Doublet (d)	~17.5
H-vinyl (β , cis)	~5.60	Doublet (d)	~10.8

Interpretation:

- H-6: This proton is adjacent to the electronegative nitrogen atom, leading to a significant downfield shift. It is expected to appear as a doublet due to coupling with H-5.
- H-3: This proton is ortho to the bromine atom and is expected to be a singlet or a very narrow doublet due to a small coupling constant with H-5.
- H-5: This proton is coupled to both H-6 and the vinyl proton (long-range coupling), resulting in a doublet of doublets.
- Vinyl Protons: The vinyl group protons will exhibit a characteristic AMX spin system. The α -proton (H attached to the same carbon as the pyridine ring) will be a doublet of doublets due to coupling with the two β -protons. The two β -protons will be diastereotopic and will appear as doublets with large trans and smaller cis coupling constants, respectively.

Predicted ^{13}C NMR Data (100 MHz, CDCl_3)

The ^{13}C NMR spectrum is predicted to show seven distinct signals: five for the pyridine ring carbons and two for the vinyl group carbons.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-2	~142.5
C-6	~150.5
C-4	~139.0
C-5	~123.0
C-3	~128.0
C-vinyl (α)	~135.0
C-vinyl (β)	~118.0

Interpretation:

- C-2: The carbon atom directly attached to the bromine atom is expected to be significantly deshielded and appear at a downfield chemical shift.^[7]
- C-6: This carbon, adjacent to the nitrogen, will also be downfield.
- C-4: The carbon bearing the vinyl group will be a quaternary carbon and its chemical shift will be influenced by the substituent effect.
- C-3 and C-5: These carbons will appear in the typical aromatic region for pyridines.
- Vinyl Carbons: The two carbons of the vinyl group will have distinct chemical shifts, with the α -carbon appearing further downfield than the β -carbon.

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in a molecule. The predicted IR spectrum of **2-Bromo-4-vinylpyridine** is based on characteristic vibrational frequencies of substituted pyridines and vinyl groups.^{[8][9][10][11]}

Vibrational Mode	Predicted Absorption Range (cm ⁻¹)	Intensity
Aromatic C-H Stretch	3100 - 3000	Medium to Weak
Vinyl C-H Stretch	3080 - 3010	Medium
C=C Stretch (vinyl)	~1630	Medium
C=C and C=N Stretch (pyridine ring)	1600 - 1400	Strong to Medium
Vinyl C-H Bend (out-of-plane)	990 and 910	Strong
Aromatic C-H Bend (out-of-plane)	850 - 750	Strong
C-Br Stretch	700 - 500	Medium to Strong

Interpretation:

- C-H Stretches: The spectrum will show distinct C-H stretching vibrations for the aromatic and vinyl protons in the region above 3000 cm⁻¹.
- C=C and C=N Stretches: The stretching vibrations of the carbon-carbon and carbon-nitrogen double bonds within the pyridine ring will appear as a series of sharp bands in the 1600-1400 cm⁻¹ region. The vinyl C=C stretch is expected around 1630 cm⁻¹.
- C-H Bends: Strong out-of-plane C-H bending vibrations for the vinyl group are characteristic and expected around 990 and 910 cm⁻¹. The substitution pattern on the pyridine ring will determine the exact position of the aromatic C-H out-of-plane bends.
- C-Br Stretch: The carbon-bromine stretching vibration will be observed in the fingerprint region, typically between 700 and 500 cm⁻¹.

Mass Spectrometry (MS)

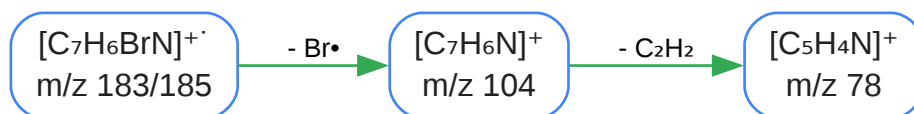
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The predicted electron ionization (EI) mass spectrum of **2-Bromo-4-**

vinylpyridine will be characterized by the presence of bromine isotopes (^{79}Br and ^{81}Br in an approximate 1:1 ratio).^{[8][9][12][13]}

m/z	Predicted Ion	Interpretation
183/185	$[\text{M}]^+$	Molecular ion peak, showing the characteristic bromine isotope pattern.
104	$[\text{M} - \text{Br}]^+$	Loss of a bromine radical, a common fragmentation for bromo-aromatics.
78	$[\text{C}_5\text{H}_4\text{N}]^+$	Fragmentation of the side chain, leading to the pyridyl cation.

Interpretation:

- **Molecular Ion Peak:** A prominent molecular ion peak ($[\text{M}]^+$) will be observed at m/z 183 and 185, corresponding to the molecules containing ^{79}Br and ^{81}Br , respectively. The relative intensity of these peaks will be nearly equal.
- **Primary Fragmentation:** The most likely initial fragmentation is the loss of the bromine atom to form a stable cation at m/z 104.
- **Further Fragmentation:** Subsequent fragmentation may involve the loss of acetylene (C_2H_2) from the vinyl group or cleavage of the pyridine ring.



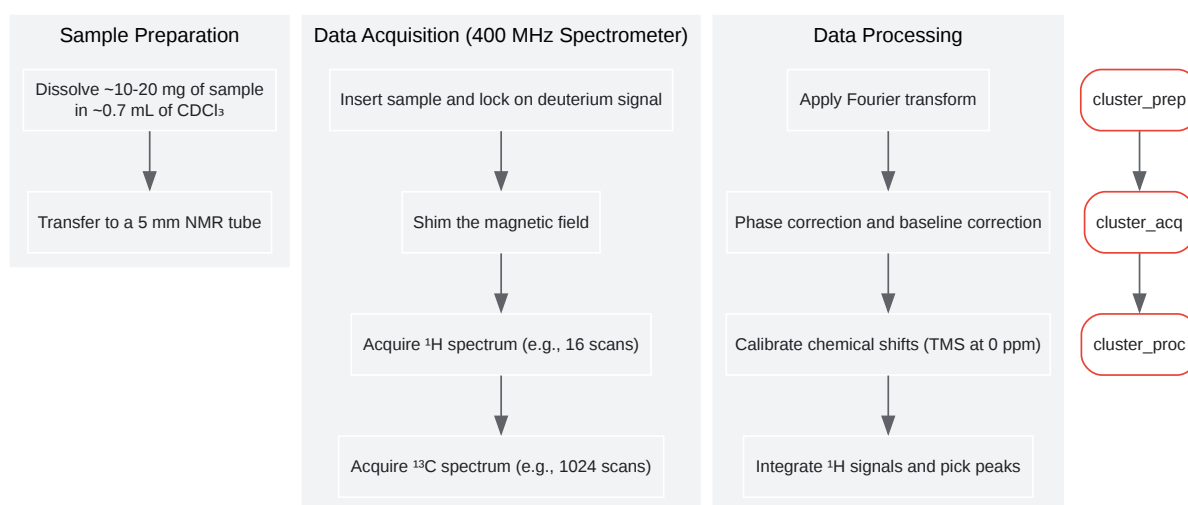
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Figure 2: Predicted major fragmentation pathway for **2-Bromo-4-vinylpyridine** in EI-MS.

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a liquid sample like **2-Bromo-4-vinylpyridine**.

NMR Spectroscopy (^1H and ^{13}C)



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Figure 3: Workflow for NMR data acquisition and processing.

FT-IR Spectroscopy (Neat Liquid)

Objective: To obtain the infrared spectrum of liquid **2-Bromo-4-vinylpyridine**.

Materials & Equipment:

- **2-Bromo-4-vinylpyridine** sample
- FT-IR spectrometer
- Salt plates (e.g., NaCl or KBr)

- Pipette
- Solvent for cleaning (e.g., acetone or isopropanol)

Procedure:

- Background Spectrum: Record a background spectrum of the empty sample compartment to account for atmospheric CO₂ and water vapor.
- Sample Preparation: Place a drop of the neat liquid sample onto one salt plate. Carefully place the second salt plate on top to create a thin liquid film.
- Data Acquisition: Place the salt plate assembly in the spectrometer's sample holder and acquire the spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background. Label the significant absorption peaks.
- Cleaning: Clean the salt plates thoroughly with a suitable solvent and store them in a desiccator.[8]

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the molecular weight and fragmentation pattern of **2-Bromo-4-vinylpyridine**.

Materials & Equipment:

- **2-Bromo-4-vinylpyridine** sample
- Volatile solvent (e.g., dichloromethane or ethyl acetate)
- GC-MS instrument with an electron ionization (EI) source

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent.

- GC Method:
 - Injector Temperature: 250 °C
 - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Method:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 300.
 - Source Temperature: 230 °C.
- Injection and Analysis: Inject a small volume (e.g., 1 µL) of the sample solution. The resulting total ion chromatogram (TIC) and the mass spectrum of the corresponding peak are analyzed.^[8]

Conclusion

This technical guide provides a detailed predictive analysis of the ¹H NMR, ¹³C NMR, IR, and MS spectra of **2-Bromo-4-vinylpyridine**. By leveraging data from structurally similar molecules, we have established a reliable spectroscopic profile that can aid researchers in the synthesis and characterization of this important chemical intermediate. The provided experimental protocols offer a standardized approach for obtaining high-quality spectral data. It is recommended that this predictive data be confirmed with experimental results for definitive structural elucidation.

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